

Solubility of Tin(II) Chloride Dihydrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Tin(II) chloride dihydrate*

Cat. No.: *B6331548*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tin(II) chloride dihydrate** ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) in various organic solvents. This information is critical for professionals in research and development who utilize this versatile reagent in organic synthesis, catalysis, and the formulation of pharmaceutical compounds.

Quantitative Solubility Data

The solubility of **tin(II) chloride dihydrate** in organic solvents is a key parameter for its effective use in various applications. The following table summarizes the available quantitative solubility data. It is important to note that the solubility can be influenced by factors such as temperature, the presence of impurities, and the water content of the solvent.

Solvent	Chemical Formula	Solubility (g/100 g of solvent)	Temperature (°C)
Ethyl Alcohol	$\text{C}_2\text{H}_5\text{OH}$	54.4	23
Acetone	CH_3COCH_3	42.7	23
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	40	25

Note: Quantitative solubility data for **tin(II) chloride dihydrate** in a wider range of organic solvents is not readily available in comprehensive databases. For other solvents, qualitative solubility information is provided in the following section.

Qualitative Solubility Information

Tin(II) chloride dihydrate exhibits varying degrees of solubility in other common organic solvents. This qualitative information can be valuable for initial solvent screening in experimental design.

- Soluble in: Methanol, Ethanol, Acetone, Diethyl ether, Tetrahydrofuran (THF), Ethyl acetate, Glacial acetic acid, Pyridine.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Insoluble in: Xylene, Petroleum naphtha.[\[3\]](#)

It is important to note that tin(II) chloride solutions can be susceptible to hydrolysis and oxidation. The presence of a small amount of hydrochloric acid can often improve solubility and stability in protic solvents by suppressing hydrolysis.

Experimental Protocol: Determination of Solubility by Gravimetric Method

This section provides a detailed methodology for determining the solubility of **tin(II) chloride dihydrate** in an organic solvent of interest using the gravimetric method.

3.1. Materials and Equipment

- **Tin(II) chloride dihydrate** ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$), analytical grade
- Organic solvent of interest, anhydrous grade
- Thermostatically controlled shaker or magnetic stirrer with heating capabilities
- Analytical balance (readable to ± 0.0001 g)
- Glass vials with airtight caps
- Syringe filters (chemically compatible with the solvent)

- Syringes
- Pre-weighed, dry glass weighing dishes
- Drying oven
- Desiccator
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemically resistant gloves.

3.2. Safety Precautions

- **Tin(II) chloride dihydrate** is corrosive and can cause severe skin burns and eye damage.^[4]^[5] It is also harmful if swallowed.^[5]
- Always handle **tin(II) chloride dihydrate** in a well-ventilated area or a fume hood.^[1]^[6]
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemically resistant gloves.^[6]^[7]
- Consult the Safety Data Sheet (SDS) for **tin(II) chloride dihydrate** and the chosen organic solvent before starting any experimental work.^[1]^[4]^[6]

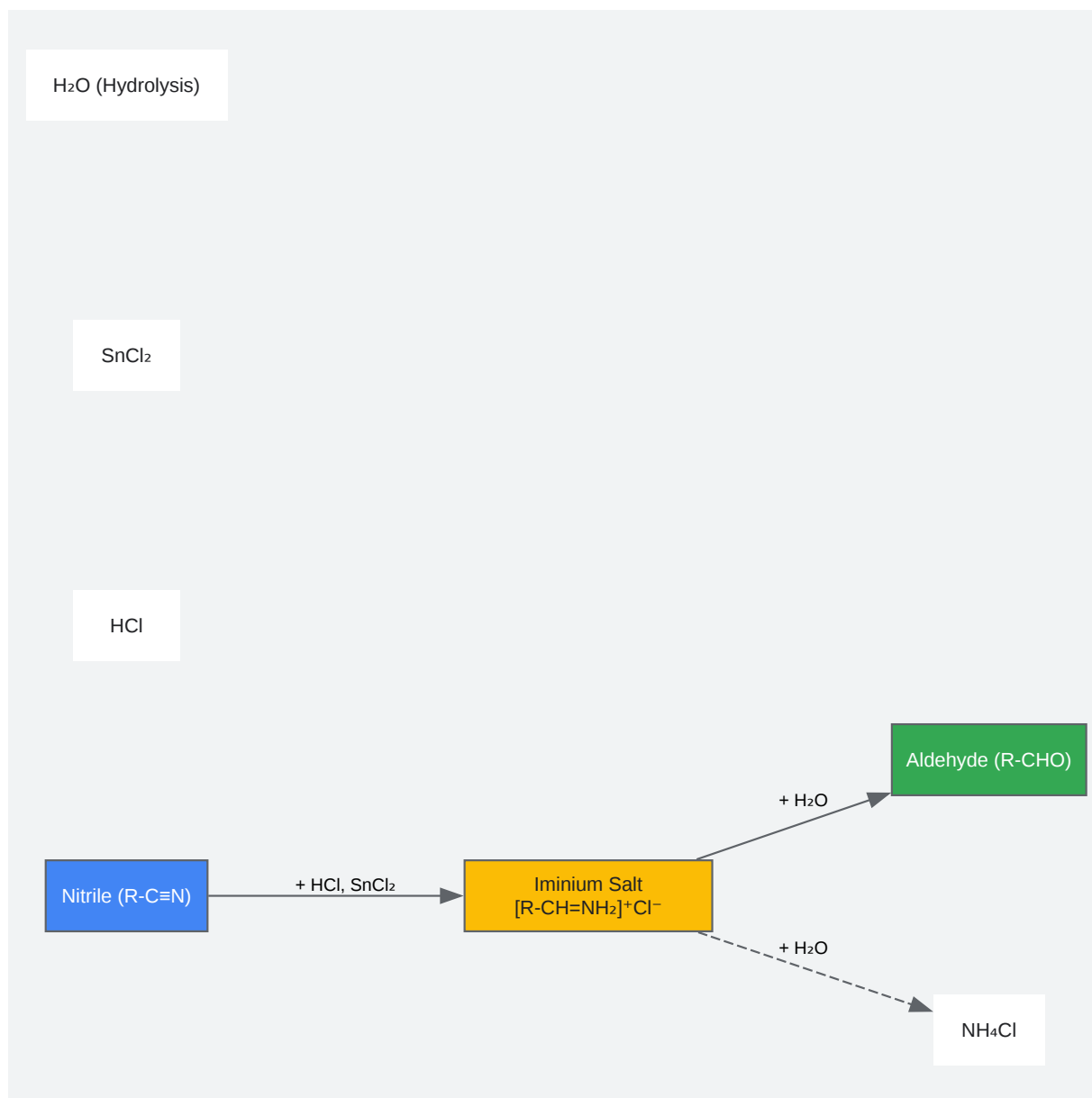
3.3. Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **tin(II) chloride dihydrate** to a glass vial containing a known volume of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or on a magnetic stirrer set to the desired temperature.

- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear liquid phase) into a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry glass weighing dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Record the mass of the weighing dish containing the filtered solution.
 - Place the weighing dish in a drying oven set to a temperature appropriate for the solvent's boiling point, ensuring it is below the decomposition temperature of **tin(II) chloride dihydrate**. A gentle stream of inert gas (e.g., nitrogen) can facilitate drying and prevent oxidation.
 - Continue heating until all the solvent has evaporated and a constant weight of the solid residue is achieved.
- Data Analysis:
 - After cooling the weighing dish to room temperature in a desiccator, record the final mass.
 - Calculate the mass of the dissolved **tin(II) chloride dihydrate** by subtracting the initial mass of the empty weighing dish from the final mass.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solid from the mass of the solution.
 - Express the solubility in grams of solute per 100 grams of solvent.

Visualization of a Key Application: The Stephen Reduction

Tin(II) chloride is a widely used reducing agent in organic synthesis. One notable application is the Stephen reduction, which converts a nitrile to an aldehyde. The following diagram illustrates the workflow of this reaction.



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Caption: Workflow of the Stephen Reduction Reaction.

This in-depth guide provides essential information on the solubility of **tin(II) chloride dihydrate** in organic solvents, a detailed experimental protocol for its determination, and a visual

representation of one of its key applications in organic synthesis. This knowledge is fundamental for researchers and professionals working with this important chemical reagent.

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